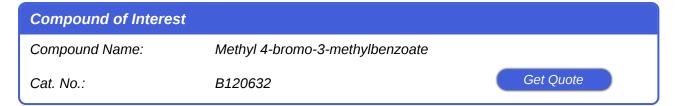




# IUPAC name and synonyms for Methyl 4-bromo-3-methylbenzoate

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An In-depth Technical Guide to Methyl 4-bromo-3-methylbenzoate

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

This technical guide provides a comprehensive overview of **Methyl 4-bromo-3-methylbenzoate**, a key intermediate in organic synthesis. The document details its chemical identity, physical and chemical properties, and common applications in the development of pharmaceuticals and other complex molecules. Special emphasis is placed on its role in Suzuki coupling reactions and as a precursor in the total synthesis of natural products. Detailed experimental protocols for its synthesis and relevant analytical methodologies are also presented to aid researchers in its practical application.

### **Chemical Identity and Synonyms**

The compound with the systematic IUPAC name **methyl 4-bromo-3-methylbenzoate** is a substituted aromatic ester.[1] It is widely referenced in chemical literature and commercial catalogs under various names and identifiers.

Table 1: Chemical Identification



Identifier	Value
IUPAC Name	methyl 4-bromo-3-methylbenzoate[1]
CAS Number	148547-19-7[2]
Molecular Formula	C9H9BrO2[1][2]
Molecular Weight	229.07 g/mol [2]
InChI Key	GTZTYNPAPQKIIR-UHFFFAOYSA-N[1]
SMILES	COC(=O)c1ccc(Br)c(C)c1[1]

A variety of synonyms are used to refer to this compound, reflecting both common naming conventions and cataloging systems.

Table 2: Synonyms and Alternative Names

Synonym	
4-bromo-3-methylbenzoic acid methyl ester[3]	
methyl 4-bromo-m-toluate[3]	
4-bromo-m-toluic acid methyl ester[3]	
Benzoic acid, 4-bromo-3-methyl-, methyl ester[3]	
2-bromo-5-methoxycarbonyl toluene[3]	
3-methyl-4-bromobenzoic acid methyl ester[3]	

## **Physicochemical Properties**

The physical and chemical properties of **Methyl 4-bromo-3-methylbenzoate** are crucial for its handling, storage, and application in chemical reactions.

Table 3: Physicochemical Data



Property	Value	Source(s)
Appearance	White to off-white crystalline solid/fused solid	[1]
Melting Point	38-44 °C	[2]
Boiling Point	287.4±20.0 °C (Predicted)	[2]
Density	1.433±0.06 g/cm³ (Predicted)	[2]
Solubility	Soluble in Methanol	[2]
Storage Temperature	Room Temperature, Sealed in dry	[2]

## Synthesis and Experimental Protocols

**Methyl 4-bromo-3-methylbenzoate** is typically synthesized via the esterification of its corresponding carboxylic acid, 4-bromo-3-methylbenzoic acid.

### Synthesis of Methyl 4-bromo-3-methylbenzoate

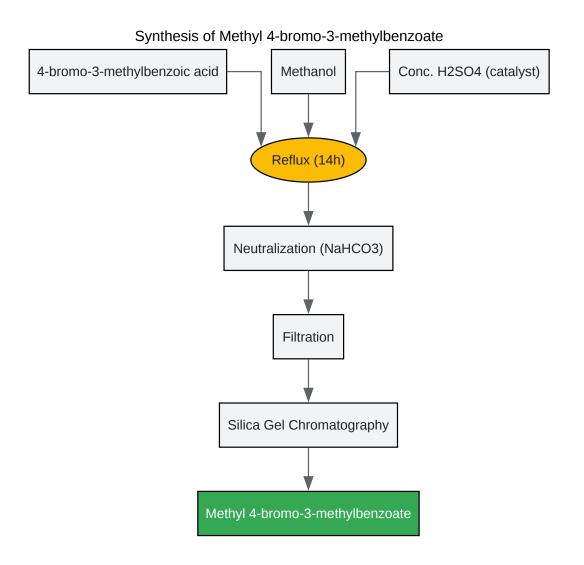
A common and efficient method for the preparation of **Methyl 4-bromo-3-methylbenzoate** is the Fischer esterification of 4-bromo-3-methylbenzoic acid using methanol in the presence of a strong acid catalyst, such as concentrated sulfuric acid.[2]

#### Experimental Protocol:

- Reaction Setup: To a solution of 4-bromo-3-methylbenzoic acid (e.g., 3 g, 13.19 mmol) in methanol (15 ml), a catalytic amount of concentrated sulfuric acid is carefully added.[2]
- Reflux: The reaction mixture is heated to reflux and maintained at this temperature for approximately 14 hours to drive the equilibrium towards the ester product.[2]
- Work-up: After cooling the mixture to 0°C, it is neutralized with a saturated sodium bicarbonate solution. The precipitated solid product is then collected by filtration.[2]
- Purification: The crude product is purified by silica gel column chromatography to yield pure
   methyl 4-bromo-3-methylbenzoate as a white solid.[2] A reported yield for this procedure is



97%.[2]



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Caption: Fischer Esterification Workflow.

# **Applications in Organic Synthesis**

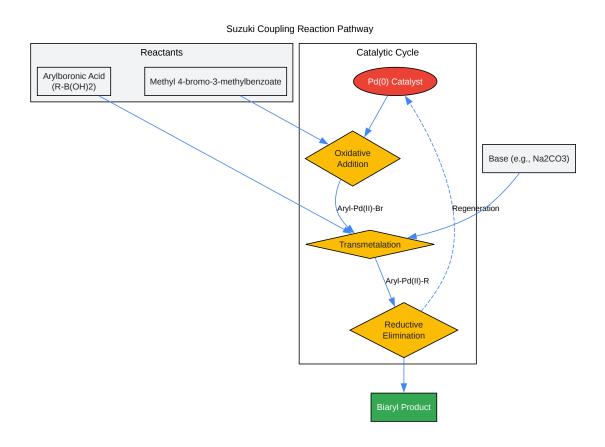


**Methyl 4-bromo-3-methylbenzoate** is a versatile building block in organic synthesis, primarily utilized in cross-coupling reactions and as a starting material for the synthesis of complex natural products.

### **Suzuki Coupling Reactions**

As an aromatic ester containing a bromine atom, **Methyl 4-bromo-3-methylbenzoate** is an excellent substrate for Suzuki coupling reactions. This palladium-catalyzed cross-coupling reaction allows for the formation of a carbon-carbon bond between the aromatic ring and various organoboron compounds, leading to the synthesis of biaryl compounds.[2] This methodology is fundamental in drug discovery and materials science.





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Caption: Generalized Suzuki Coupling Workflow.



#### **Total Synthesis of (-)-Martinellic Acid**

**Methyl 4-bromo-3-methylbenzoate** has been utilized as a key starting material in the total synthesis of (-)-martinellic acid, a natural product with interesting biological activities. This highlights the importance of this compound in providing a scaffold for the construction of complex molecular architectures.

## **Analytical Methods**

The purity and identity of **Methyl 4-bromo-3-methylbenzoate** and its precursors are typically assessed using standard analytical techniques. For the precursor, 4-bromo-3-methylbenzoic acid, reverse-phase high-performance liquid chromatography (RP-HPLC) is a suitable method. [4]

Table 4: HPLC Method for 4-bromo-3-methylbenzoic acid

Parameter	Condition
Column	Newcrom R1
Mobile Phase	Acetonitrile (MeCN), Water, and Phosphoric Acid
Notes	For Mass-Spec (MS) compatible applications, phosphoric acid should be replaced with formic acid.[4]

Gas chromatography (GC) is also a suitable method for assessing the purity of the final ester product, as indicated by assay specifications from commercial suppliers.[1]

## Safety and Handling

Appropriate safety precautions should be taken when handling **Methyl 4-bromo-3-methylbenzoate** and its reagents. It is classified as an irritant to the eyes, respiratory system, and skin.[5] Standard personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. Work should be conducted in a well-ventilated fume hood.

### Conclusion



**Methyl 4-bromo-3-methylbenzoate** is a valuable and versatile intermediate in organic synthesis. Its utility in forming carbon-carbon bonds through Suzuki coupling and its application in the synthesis of complex natural products make it a compound of significant interest to researchers in drug development and other areas of chemical science. The straightforward synthesis and well-characterized properties of this compound further enhance its utility in a research setting.

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